

A Technical Guide to 27-Alkyne Cholesterol: Properties and Applications

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Compound of Interest

Compound Name: 27-Alkyne cholesterol

Cat. No.: B15551835

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Introduction

27-Alkyne cholesterol is a synthetically modified analog of cholesterol that serves as a powerful research tool in lipid biology and drug development. By incorporating a terminal alkyne group onto the cholesterol side chain, this molecule becomes amenable to bioorthogonal "click" chemistry reactions. This feature allows for the specific and efficient attachment of reporter molecules, such as fluorophores or affinity tags (e.g., biotin), enabling the visualization and tracking of cholesterol metabolism and localization within cellular systems. Its structural similarity to native cholesterol allows it to be recognized and processed by various cellular enzymes, making it a valuable probe for studying cholesterol transport, esterification, and its role in signaling pathways. This guide provides an in-depth overview of the physicochemical properties, experimental protocols, and key applications of **27-alkyne cholesterol**.

Physicochemical Properties of 27-Alkyne Cholesterol

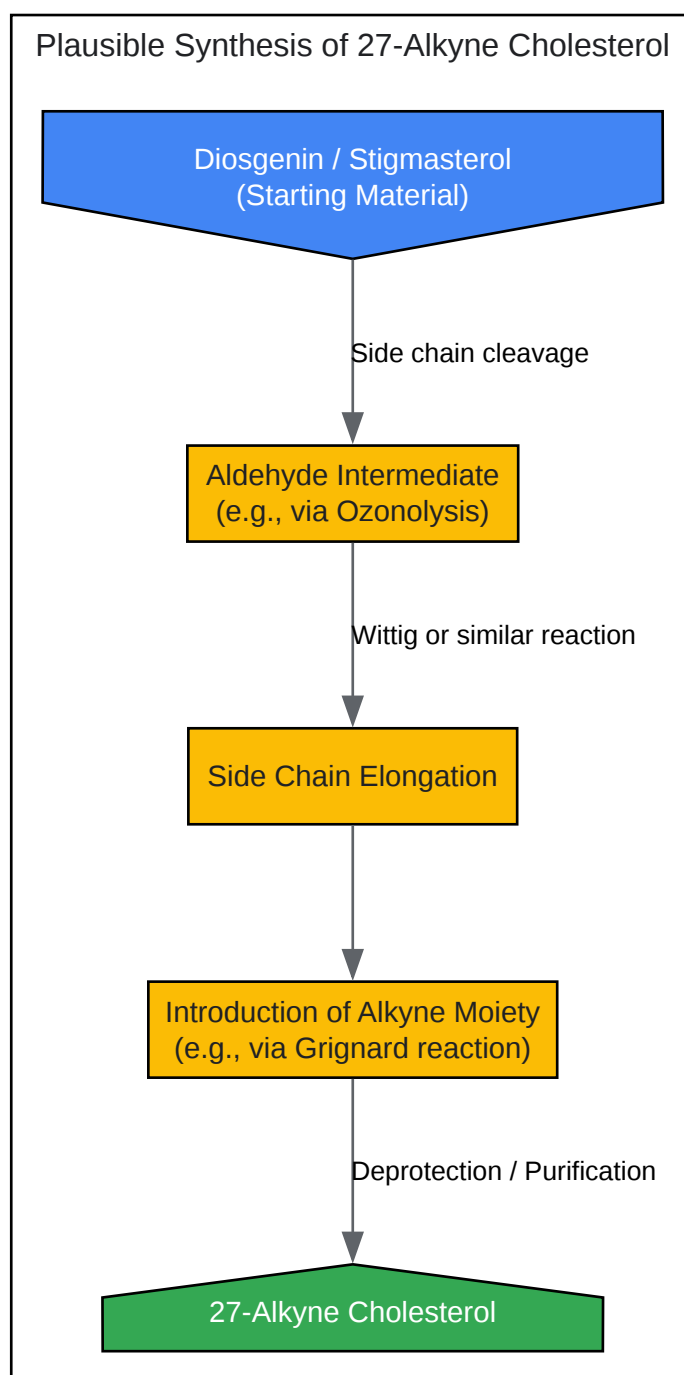
The fundamental properties of **27-alkyne cholesterol** are summarized below. While it is consistently described as a white crystalline solid, a specific melting point is not widely reported in the available literature.

Property	Value	Source(s)
Molecular Formula	C ₂₈ H ₄₄ O	[1] [2] [3] [4]
Molecular Weight	396.6 g/mol (or 396.66 g/mol)	[1] [2] [4]
Appearance	White crystalline solid/powder	[2] [4]
Purity	≥95% to >99% (typically determined by ¹ H NMR or TLC)	[2] [3] [4]
Solubility	- DMF: 2 mg/mL- DMSO: 0.1 mg/mL- Ethanol: 20 mg/mL- Ethanol:PBS (pH 7.2) (1:2): 0.3 mg/mL	[1]
Storage Conditions	-20°C	[1] [2]
Stability	≥ 4 years (when stored at -20°C)	[1]
CAS Number	1527467-07-7	[1] [2] [3]

Synthesis and Experimental Protocols

Plausible Synthetic Pathway

While a detailed, step-by-step synthesis protocol for **27-alkyne cholesterol** is not readily available in peer-reviewed literature, a plausible synthetic route can be inferred from the synthesis of other sterol analogs, often starting from commercially available materials like diosgenin. The general strategy involves the modification of the cholesterol side chain to introduce the terminal alkyne.



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Caption: A generalized synthetic pathway for **27-alkyne cholesterol**.

Experimental Protocol: Cellular Labeling and Visualization via Click Chemistry

This protocol is adapted from established methods for labeling and visualizing **27-alkyne cholesterol** in cultured cells using a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction.^{[5][6]}

Materials:

- **27-alkyne cholesterol**
- Cultured cells (e.g., Caco-2, A172 glioblastoma)
- Cell culture medium (with and without delipidated fetal calf serum)
- Phosphate-buffered saline (PBS)
- Fixative solution (e.g., 3.7% formalin or glutaraldehyde in buffer)
- Azide-reporter molecule (e.g., 3-azido-7-hydroxycoumarin for fluorescence on TLC, or a fluorescently-tagged azide like Azide-Alexa Fluor 488 for microscopy)
- Copper(I) catalyst solution (e.g., tetrakis(acetonitrile)copper(I) tetrafluoroborate (CuBF_4) in acetonitrile or a CuSO_4 /THPTA mixture)
- Sodium ascorbate (if using CuSO_4)
- Organic solvents (e.g., chloroform, methanol)
- TLC plates (for biochemical analysis)
- Fluorescence microscope or fluorometric scanner

Procedure:

- Cellular Labeling:
 - Culture cells to the desired confluency. For some experiments, it may be beneficial to incubate cells in a medium containing delipidated fetal calf serum for 16 hours prior to labeling to enhance sterol uptake.

- Prepare a stock solution of **27-alkyne cholesterol** in a suitable solvent (e.g., ethanol).
- Add the **27-alkyne cholesterol** to the cell culture medium to a final concentration of 5-12 μM .
- Incubate the cells for a desired period (e.g., 4-18 hours) at 37°C to allow for uptake and metabolic processing.
- Cell Fixation and Permeabilization (for Microscopy):
 - Wash the cells with ice-cold PBS.
 - Fix the cells with 3.7% formalin for at least 15 minutes.
 - Wash the cells with PBS or an appropriate buffer.
 - If necessary, permeabilize the cells (e.g., with 0.1% Triton X-100) to allow entry of the click reagents.
- Lipid Extraction (for Biochemical Analysis):
 - Wash cells with ice-cold PBS and scrape them into a glass vial.
 - Perform a lipid extraction using a standard method, such as the Bligh-Dyer or Folch procedure (typically using a chloroform/methanol/water mixture).
 - Collect the lower organic phase containing the lipids and dry it under a stream of nitrogen.
- Click Reaction:
 - For Microscopy: Prepare the click reaction cocktail containing the azide-fluorophore, and the copper catalyst. Incubate the fixed and permeabilized cells with the reaction cocktail for 30-60 minutes at room temperature, protected from light.
 - For Biochemical Analysis: Reconstitute the dried lipid extract in a small volume of chloroform or another suitable solvent. Add the click reaction mixture (containing the azide-reporter and copper catalyst) to the lipid extract. Incubate at a slightly elevated temperature (e.g., 55°C) for 1-4 hours.

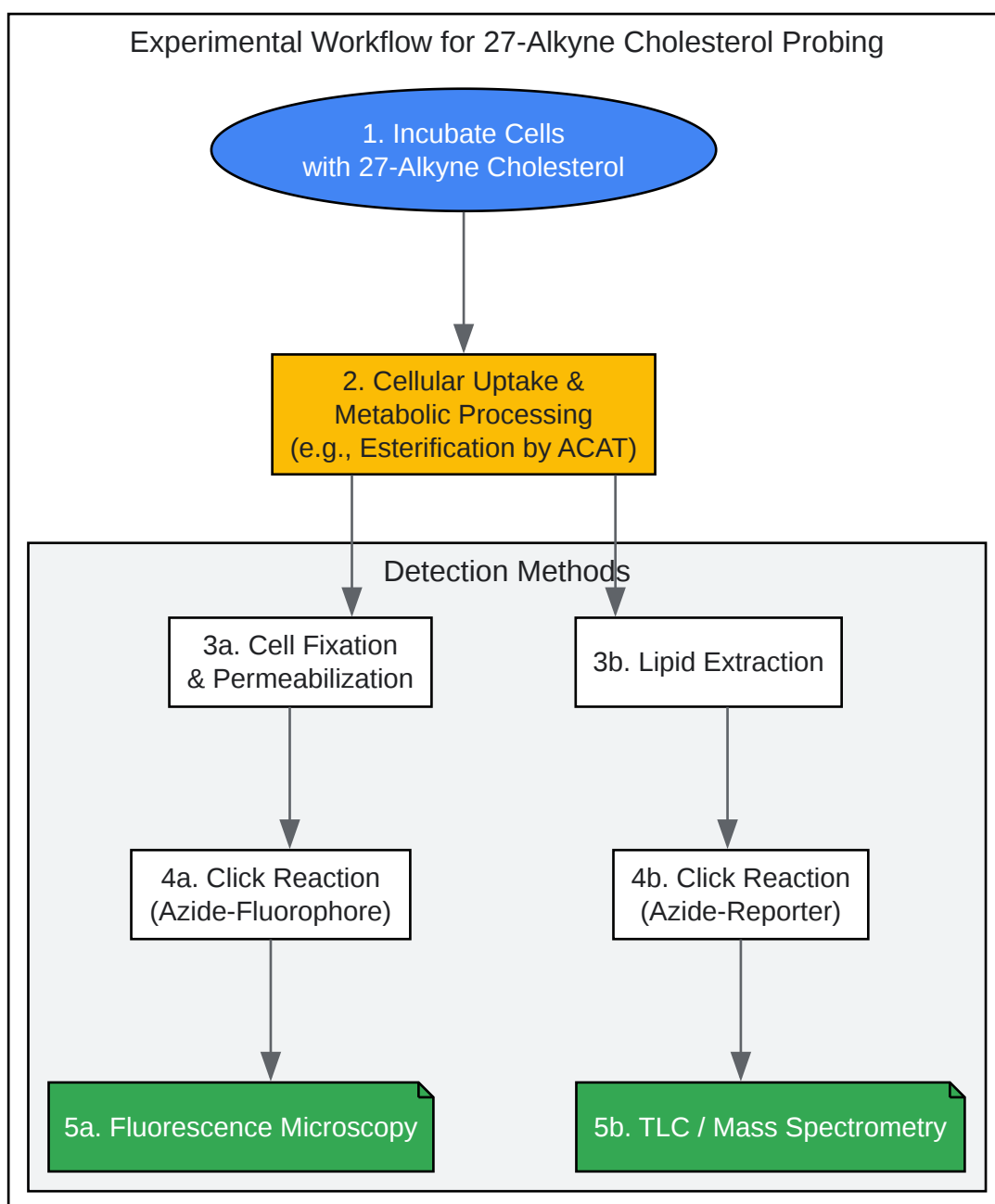
- Analysis:
 - Microscopy: Wash the cells thoroughly with PBS to remove excess reagents. Mount the coverslips and visualize the fluorescently labeled cholesterol using a fluorescence microscope with the appropriate filter sets.
 - Biochemical Analysis: Resolve the click-reacted lipids by thin-layer chromatography (TLC). Visualize the fluorescently labeled lipid spots using a fluorometric scanner.

Applications and Signaling Pathways

27-Alkyne cholesterol is a versatile tool for investigating various aspects of cholesterol biology. Its primary application lies in its use as a metabolic probe that, after coupling with a reporter azide via click chemistry, allows for sensitive detection through multiple methods including fluorescence microscopy and mass spectrometry.^[2]

This probe is accepted by key enzymes in cholesterol metabolism, such as acyl-CoA:cholesterol acyltransferases (ACAT), which esterify cholesterol for storage in lipid droplets, and cholesterol oxidases.^[5] This allows researchers to study the dynamics of cholesterol esterification and transport. For instance, studies have used **27-alkyne cholesterol** to investigate the Niemann-Pick C1 Like-1 (NPC1L1) dependent pathway of intestinal cholesterol absorption, a key target for cholesterol-lowering drugs like ezetimibe.^{[5][6]}

The experimental workflow for using **27-alkyne cholesterol** to trace cholesterol trafficking and metabolism is depicted below.



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Caption: Workflow for cellular cholesterol analysis using **27-alkyne cholesterol**.

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References

- [1. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [2. vectorlabs.com](https://www.vectorlabs.com) [[vectorlabs.com](https://www.vectorlabs.com)]
- [3. Avanti Research[™] - A Croda Brand | Sigma-Aldrich](#) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [4. chemimpex.com](https://www.chemimpex.com) [[chemimpex.com](https://www.chemimpex.com)]
- [5. NPC1L1-dependent transport of 27-alkyne cholesterol in intestinal epithelial cells - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [6. journals.physiology.org](https://journals.physiology.org) [journals.physiology.org]
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